

Application Notes and Protocols: Synthesis of 4-Morpholinocyclohexanone

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Compound of Interest

Compound Name: 4-Morpholinocyclohexanone

CAS No.: 139025-93-7

Cat. No.: B591797

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For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide a detailed protocol for the synthesis of **4-morpholinocyclohexanone**, a valuable building block in medicinal chemistry and drug development. The described methodology follows a robust two-step synthetic route commencing with the selective protection of one carbonyl group of 1,4-cyclohexanedione, followed by a reductive amination with morpholine, and subsequent deprotection to yield the target compound. This protocol is designed to be a reliable procedure for obtaining high-purity **4-morpholinocyclohexanone**.

Introduction

Substituted cyclohexanones are prevalent structural motifs in a wide array of biologically active molecules and pharmaceutical agents. The incorporation of a morpholine moiety can enhance the pharmacokinetic properties of a compound, such as aqueous solubility and metabolic stability. **4-Morpholinocyclohexanone** serves as a key intermediate for the synthesis of more complex molecules, enabling the introduction of a cyclohexanone core functionalized with a

morpholine group at the 4-position. The following protocol details a reliable method for the preparation of this versatile synthetic intermediate.

Reaction Scheme

The synthesis of **4-morpholinocyclohexanone** can be achieved through a two-step process involving the initial protection of 1,4-cyclohexanedione as a mono-ketal, followed by reductive amination with morpholine and subsequent deprotection.

Step 1: Ketal Protection of 1,4-Cyclohexanedione

The image you are requesting does not exist or is no longer available.

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Step 2: Reductive Amination and Deprotection

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Data Presentation

Table 1: Physical and Chemical Properties of Key Compounds

| Compound | Molecular Formula | Molar Mass (g/mol) | Appearance | Melting Point (°C) | Boiling Point (°C) |
|--------------------------------|---|----------------------|--------------------------------|--------------------|--------------------|
| 1,4-Cyclohexane dione | C ₆ H ₈ O ₂ | 112.13 | White to off-white solid | 77-80 | 130-133 (20 mmHg) |
| 1,4-Dioxaspiro[4.5]decan-8-one | C ₈ H ₁₂ O ₃ | 156.18 | White solid | 70-73 | Not available |
| Morpholine | C ₄ H ₉ NO | 87.12 | Colorless liquid | -5 | 129 |
| 4-Morpholinocyclohexanone | C ₁₀ H ₁₇ NO ₂ | 183.25 | Off-white to pale yellow solid | Not available | Not available |

Table 2: Expected Spectroscopic Data for 4-Morpholinocyclohexanone

| Spectroscopic Technique | Characteristic Peaks |
|--|---|
| ^1H NMR (CDCl_3 , 400 MHz) | δ (ppm): ~3.7 (t, 4H, -N-CH ₂ -), ~2.8-2.5 (m, 5H, -O-CH ₂ - and -CH-N-), ~2.4-2.1 (m, 4H, -CH ₂ -C=O), ~2.0-1.8 (m, 4H, -CH ₂ -CH ₂ -) |
| ^{13}C NMR (CDCl_3 , 100 MHz) | δ (ppm): ~210 (C=O), ~67 (-O-CH ₂ -), ~60 (-CH-N-), ~50 (-N-CH ₂ -), ~38 (-CH ₂ -C=O), ~30 (-CH ₂ -CH ₂ -) |
| IR (KBr, cm^{-1}) | ~2950-2800 (C-H stretch), ~1715 (C=O stretch), ~1115 (C-O-C stretch) |
| Mass Spec (EI) | m/z (%): 183 (M ⁺), 126, 98, 86, 57 |

Experimental Protocols

Materials and Reagents

- 1,4-Cyclohexanedione
- Ethylene glycol
- p-Toluenesulfonic acid monohydrate (TsOH·H₂O)
- Toluene
- Sodium bicarbonate (NaHCO₃)
- Magnesium sulfate (MgSO₄)
- 1,4-Dioxaspiro[4.5]decan-8-one (if starting from the protected ketone)
- Morpholine
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- Dichloromethane (DCM)
- Hydrochloric acid (HCl)

- Sodium hydroxide (NaOH)
- Ethyl acetate (EtOAc)
- Hexanes

Synthesis of 1,4-Dioxaspiro[4.5]decan-8-one (Mono-protected 1,4-Cyclohexanedione)

This step can be skipped if 1,4-dioxaspiro[4.5]decan-8-one is commercially available.

- To a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, add 1,4-cyclohexanedione (1.0 eq), ethylene glycol (1.1 eq), and a catalytic amount of p-toluenesulfonic acid monohydrate (0.02 eq).
- Add toluene to the flask to give a concentration of approximately 0.5 M of the dione.
- Heat the mixture to reflux and allow the water to be removed azeotropically via the Dean-Stark trap.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Cool the reaction mixture to room temperature and wash with a saturated aqueous solution of sodium bicarbonate, followed by water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography on silica gel.

Synthesis of 4-Morpholinocyclohexanone

- To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 1,4-dioxaspiro[4.5]decan-8-one (1.0 eq) and dissolve it in anhydrous dichloromethane (DCM).
- Add morpholine (1.2 eq) to the solution and stir for 15 minutes at room temperature.

- Slowly add sodium triacetoxyborohydride (1.5 eq) portion-wise to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress by TLC until the starting material is consumed.
- Carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter and concentrate under reduced pressure to obtain the crude protected amine.
- To the crude product, add a solution of 2 M hydrochloric acid and stir at room temperature to effect deprotection. Monitor the deprotection by TLC.
- Once the reaction is complete, neutralize the mixture with a saturated aqueous solution of sodium bicarbonate or sodium hydroxide until the pH is basic.
- Extract the product with ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **4-morpholinocyclohexanone** by column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

Visualizations



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Caption: Synthetic workflow for **4-Morpholinocyclohexanone**.

Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Personal protective equipment (PPE), including safety glasses, a lab coat, and gloves, should be worn at all times.
- Morpholine is a corrosive and flammable liquid. Handle with care.
- Sodium triacetoxyborohydride is a water-sensitive reagent and can release flammable gases upon contact with water. Handle in a dry environment.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this protocol.
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